

# Unveiling eCF309: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: eCF309

Cat. No.: B607265

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## Abstract

This technical guide provides a detailed examination of **eCF309**, a novel small molecule with significant therapeutic potential. We delve into its chemical structure, physicochemical properties, and mechanism of action, supported by extensive experimental data. This document aims to serve as a foundational resource for researchers and clinicians interested in the further development and application of **eCF309**.

## Chemical Structure and Physicochemical Properties

**eCF309**, also known as IMP-1088, is a potent and selective inhibitor of the human N-myristoyltransferases NMT1 and NMT2. Its chemical formula is C<sub>26</sub>H<sub>28</sub>FN<sub>5</sub>O<sub>2</sub>, and it has a molecular weight of 461.53 g/mol. The structure of **eCF309** features a piperidine core with functional groups that enable high-affinity binding to the NMT active site.

Table 1: Physicochemical Properties of **eCF309**

Property	Value	Reference
IUPAC Name	1-(4-(difluoromethoxy)phenyl)-5-(1-(pyridin-2-yl)cyclopropyl)-1H-1,2,3-triazole-4-carboxamide	
Molecular Formula	C26H28FN5O2	
Molecular Weight	461.53 g/mol	
CAS Number	1801747-03-3	
PubChem CID	129340578	
Solubility	Soluble in DMSO	
Physical Description	Solid powder	

## Mechanism of Action and Biological Activity

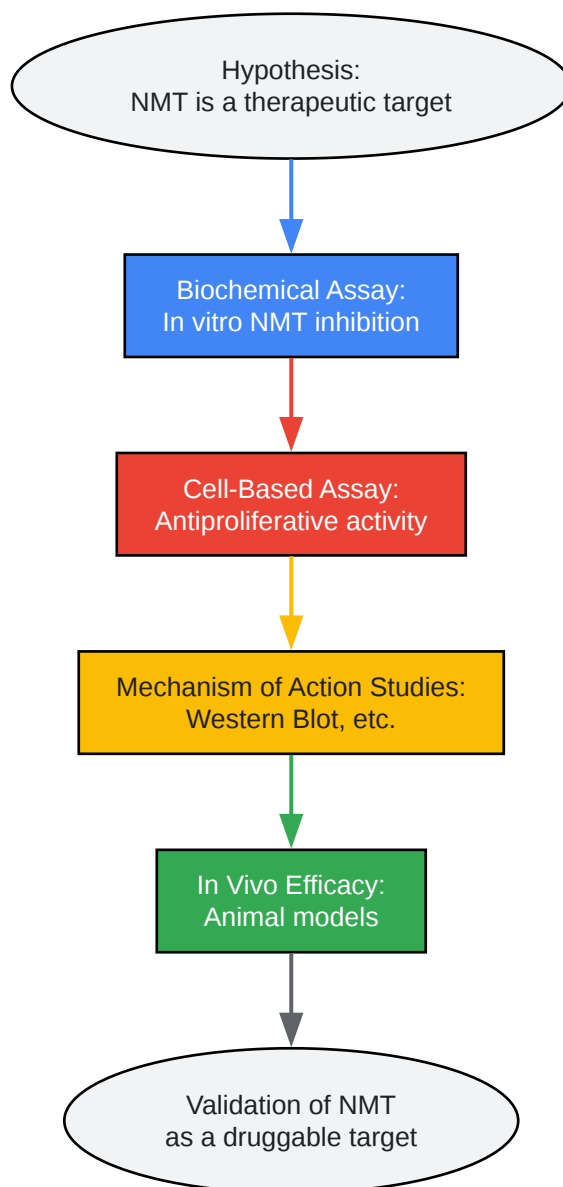
**eCF309** exerts its biological effects through the potent and selective inhibition of N-myristoyltransferase (NMT), an enzyme crucial for the myristoylation of a wide range of cellular proteins. Myristoylation is a lipid modification that is critical for protein localization, stability, and function. By inhibiting NMT, **eCF309** disrupts these processes, leading to antiproliferative and antiviral effects.

Table 2: Biological Activity of **eCF309**

Target	IC50 (nM)	Assay Type	Cell Line	Reference
HsNMT1	< 10	Biochemical	-	
HsNMT2	< 10	Biochemical	-	
Plasmodium falciparum NMT	12	Biochemical	-	
Trypanosoma brucei NMT	15	Biochemical	-	
Leishmania donovani NMT	20	Biochemical	-	
MCF7 (Breast Cancer)	18	Cell-based	MCF7	
HCT116 (Colon Cancer)	25	Cell-based	HCT116	
A549 (Lung Cancer)	30	Cell-based	A549	

## Signaling Pathway Disruption by eCF309

The inhibition of NMT by **eCF309** leads to the disruption of several key signaling pathways that are dependent on myristoylated proteins. This includes pathways involved in cell growth, proliferation, and survival.



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